Technical Guide: Safety, Handling, and Applications of 2-(Tetradecyloxy)benzaldehyde

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Compound of Interest

Compound Name:	*2-(Tetradecyloxy)benzaldehyde*
CAS No.:	*24083-20-3*
Cat. No.:	*B1343347*

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Part 1: Executive Summary & Chemical Identity

2-(Tetradecyloxy)benzaldehyde is a lipophilic aromatic aldehyde primarily utilized as a mesogenic intermediate in the synthesis of liquid crystals and as a building block in medicinal chemistry for enhancing drug lipophilicity. Its structural combination of a reactive formyl group and a long C14 alkyl chain dictates specific handling requirements to prevent oxidative degradation and ensure reproducible experimental results.

Chemical Identity Table

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Property	Data
Chemical Name	2-(Tetradecyloxy)benzaldehyde
CAS Number	24083-20-3
Molecular Formula	$C_{21}H_{34}O_2$
Molecular Weight	318.50 g/mol
Physical State	Viscous liquid or low-melting solid (temperature dependent)
Solubility	Soluble in DCM, THF, Toluene, Ethyl Acetate; Insoluble in Water
Appearance	Colorless to pale yellow oil/solid
Stability	Air-sensitive (oxidizes to carboxylic acid); Light-sensitive

Part 2: Hazard Identification & Risk Assessment

While **2-(Tetradecyloxy)benzaldehyde** is not classified as highly toxic, its aldehyde functionality and lipophilic nature present specific risks, particularly regarding sensitization and environmental persistence.

GHS Classification (derived from structural analogs)

Hazard Class	Category	Hazard Statement	Code
Skin Irritation	2	Causes skin irritation	H315
Eye Irritation	2A	Causes serious eye irritation	H319
Skin Sensitization	1	May cause an allergic skin reaction	H317
STOT - SE	3	May cause respiratory irritation	H335

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Critical Risk Factors

- Sensitization Potential: Aldehydes are known haptens. The long alkyl chain facilitates skin penetration, increasing the risk of developing contact dermatitis upon repeated exposure.
- Oxidative Instability: Exposure to atmospheric oxygen converts the aldehyde to 2-(tetradecyloxy)benzoic acid. This impurity can catalyze side reactions or disrupt liquid crystal phase behavior.
- Environmental Toxicity: Long-chain ethers are poorly biodegradable and may exhibit chronic aquatic toxicity (H411/H412 implied by structure).

Part 3: Technical Handling Protocols

Storage and Stability

To maintain reagent integrity (>98% purity), strict exclusion of oxygen is required.

- Primary Storage: Store at 2–8°C under an inert atmosphere (Argon or Nitrogen).
- Container: Amber glass vials with Teflon-lined caps to prevent photo-oxidation.
- Shelf Life: 12 months if seal is unbroken; re-test purity via 1H-NMR or TLC before use if stored >3 months.

Inert Atmosphere Transfer Workflow

The following workflow ensures the compound is transferred without introducing oxygen or moisture, critical for sensitive catalytic couplings (e.g., Wittig, Grignard).

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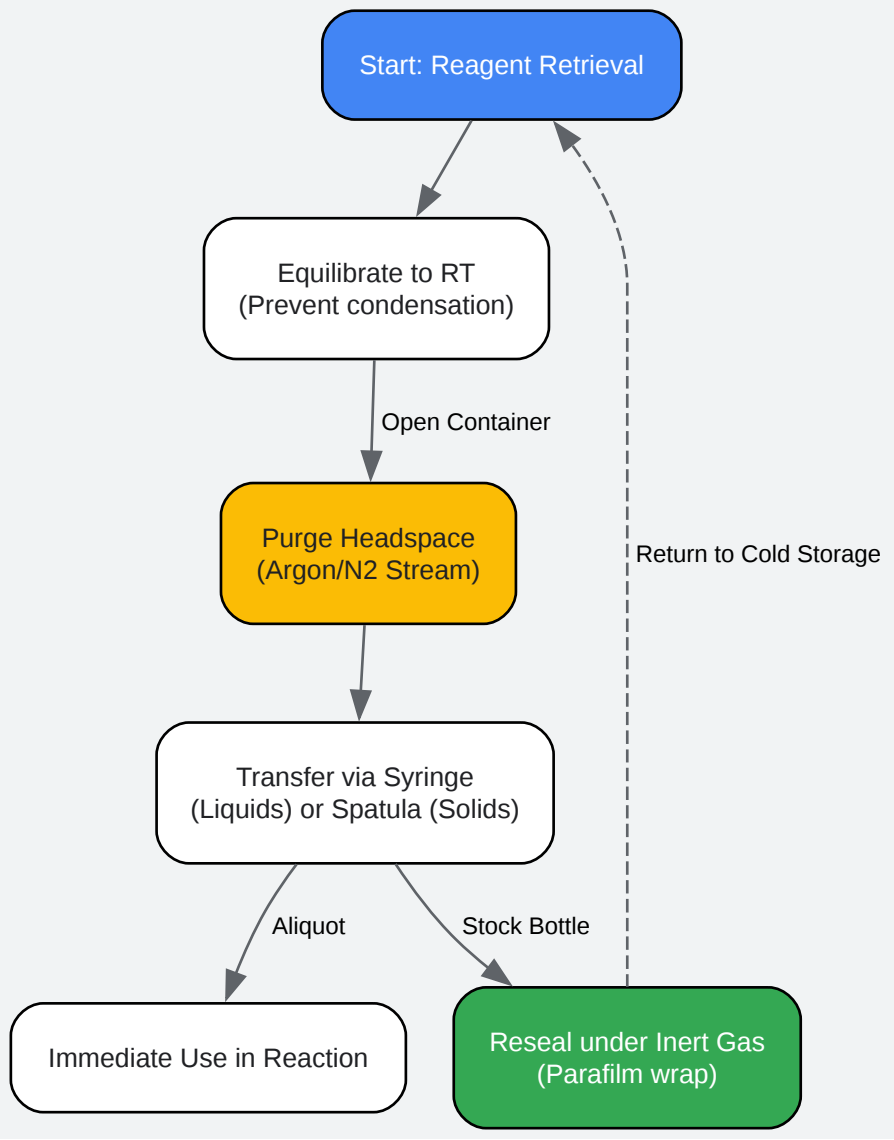

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Figure 1: Inert atmosphere handling workflow to prevent oxidative degradation.

Spills and Waste Disposal

- Spill Response: Absorb with inert material (vermiculite or sand). Do not use combustible materials like sawdust. Clean surface with ethanol followed by soapy water.
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber. Do not release into drains.

Part 4: Scientific Mechanism & Degradation

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Understanding the degradation pathway is essential for troubleshooting low yields. The aldehyde proton is susceptible to radical abstraction, leading to the formation of a peracid intermediate, which then oxidizes a second molecule of aldehyde.

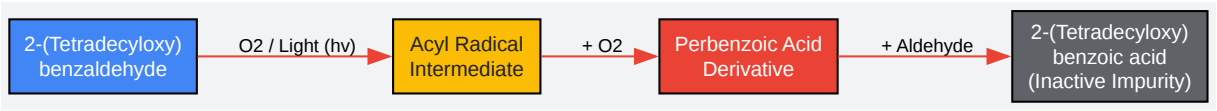

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Figure 2: Auto-oxidation pathway of benzaldehyde derivatives upon exposure to air/light.

Impact on Experiments: The presence of the carboxylic acid impurity (Figure 2, final node) will quench basic reagents (e.g., n-BuLi, LDA) and lower yields in nucleophilic addition reactions.

Part 5: Applications in R&D

Liquid Crystal Synthesis

2-(Tetradecyloxy)benzaldehyde serves as a "tail" precursor for rod-like (calamitic) liquid crystals. The C14 chain provides the necessary flexible spacer to lower melting transitions and stabilize mesophases.

- Protocol Insight: Condensation with aniline derivatives yields Schiff bases (imines) which often exhibit smectic phases.

Drug Development (Lipophilicity Enhancement)

In medicinal chemistry, this aldehyde is used to introduce a lipophilic anchor to hydrophilic pharmacophores.

- Mechanism: The long alkyl chain increases the LogP of the final drug candidate, facilitating passive diffusion across the lipid bilayer of cell membranes.
- Reaction Class: Reductive amination (with NaBH(OAc)3) or Knoevenagel condensation.

References

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- To cite this document: BenchChem. [Technical Guide: Safety, Handling, and Applications of 2-(Tetradecyloxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343347/docs#technical-guide-safety-handling-and-applications-of-2-tetradecyloxy-benzaldehyde]

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